

Optimizing G-Subtide concentration in kinase assay

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Compound of Interest

Compound Name: G-Subtide

Cat. No.: B12381238

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Technical Support Center: G-Subtide Kinase Assays

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing **G-Subtide** concentration in kinase assays.

Frequently Asked Questions (FAQs)

Q1: What is **G-Subtide** and for which kinases is it a substrate?

G-Subtide is a synthetic peptide used as a substrate in kinase assays. It is primarily known as a selective substrate for cyclic GMP-dependent protein kinase (PKG).[1][2] It shows a preference for PKG II over PKG Iα.[1]

Q2: What is a typical concentration range for **G-Subtide** in a kinase assay?

The optimal concentration of **G-Subtide** can vary depending on the specific kinase and assay conditions. However, a common starting range for peptide substrates like **G-Subtide** is between 10 μ M and 200 μ M.[3] It is always recommended to perform a substrate titration to determine the optimal concentration for your specific experimental setup.[4]

Q3: What is the consequence of using a **G-Subtide** concentration that is too low?

Using a **G-Subtide** concentration that is significantly below the Michaelis constant (K_m) will result in a low reaction rate and, consequently, a weak signal (e.g., low fluorescence or luminescence). This can lead to a poor signal-to-background ratio, making it difficult to accurately measure kinase activity or inhibition.

Q4: What happens if the **G-Subtide** concentration is too high?

While a higher substrate concentration generally leads to a higher reaction rate, excessively high concentrations can lead to substrate inhibition in some kinases. More commonly, it can lead to high background signals, waste of expensive reagents, and may not be cost-effective. The optimal concentration is typically the lowest concentration that provides a robust and linear signal range for the duration of the assay.^[4]

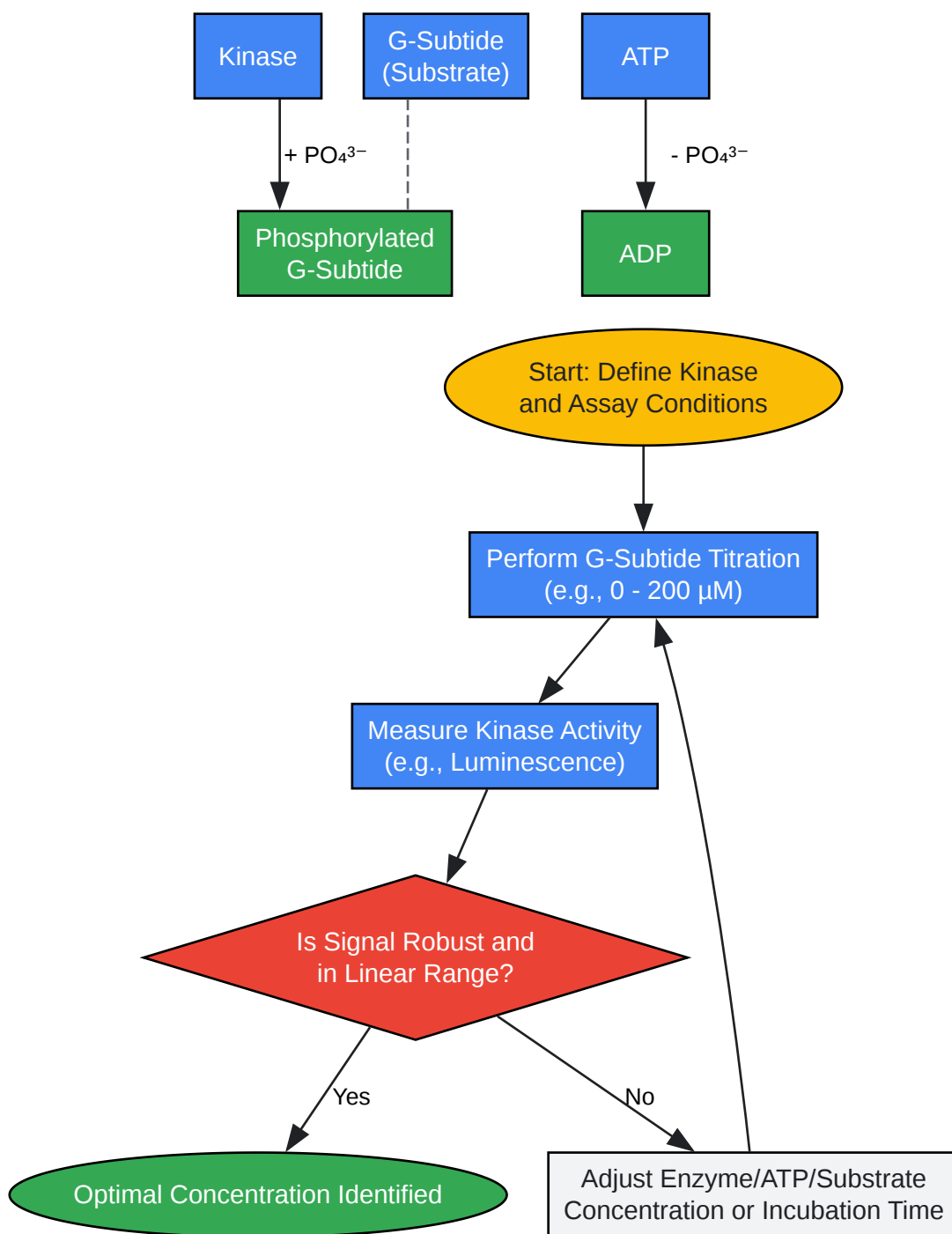
Kinase Activity and Substrate Data

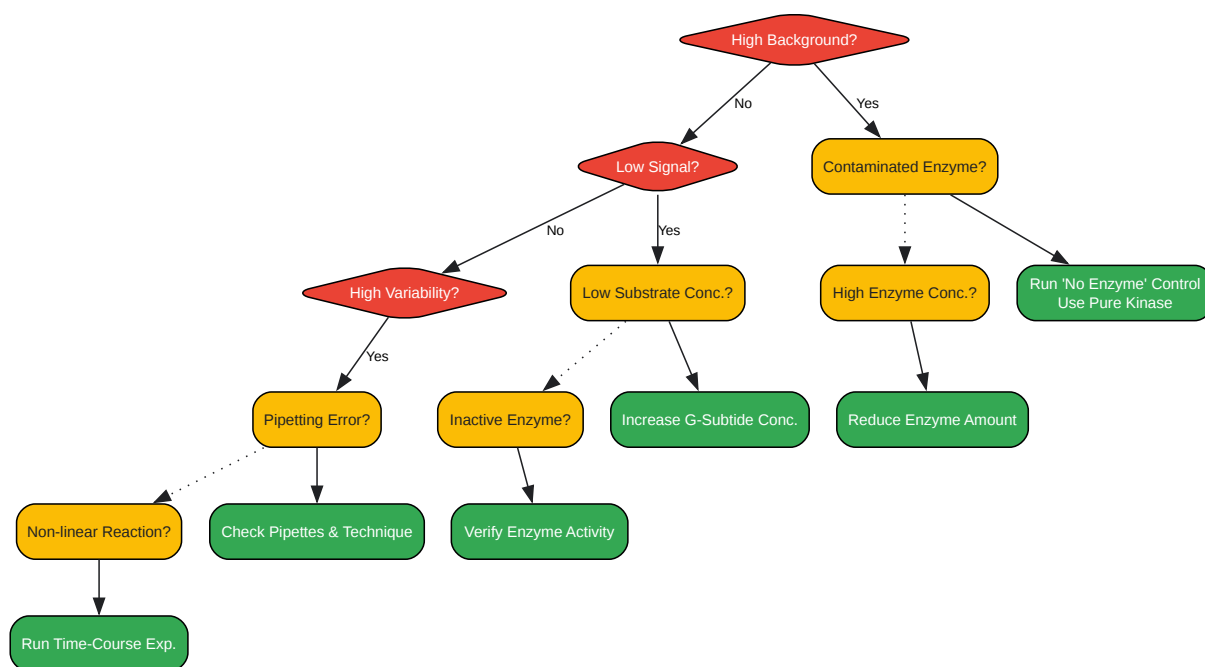
The following table summarizes key kinetic parameters for **G-Subtide** with its primary target kinases.

Kinase Target	Michaelis Constant (K_m)	Reference
Protein Kinase G I α (PKG I α)	226 μ M	^[1]
Protein Kinase G II (PKG II)	84 μ M	^[1]

Visualizing the Kinase Reaction

The diagram below illustrates the fundamental principle of a kinase reaction where a phosphate group is transferred from ATP to a substrate, such as **G-Subtide**.





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